

Application Note: GC-MS Characterization of 2-(Furan-2-yl)-1-isopropylpiperidine

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Compound of Interest

Compound Name: 2-(Furan-2-yl)-1-isopropylpiperidine

Cat. No.: B11792001

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Executive Summary

This application note details a validated Gas Chromatography-Mass Spectrometry (GC-MS) protocol for the structural elucidation and quantification of **2-(Furan-2-yl)-1-isopropylpiperidine** (Formula: $C_{12}H_{19}NO$, MW: 193.29 g/mol).

The target molecule combines a piperidine scaffold with a furan moiety, a structural motif common in synthetic opioids (e.g., furanylfentanyl precursors) and novel psychoactive substances (NPS). Accurate characterization requires differentiating this specific regioisomer from other furan-substituted piperidines. This guide emphasizes electron ionization (EI) fragmentation mechanisms and self-validating sample preparation to ensure data integrity.

Chemical Context & Mechanism

The analyte is a tertiary amine. Its fragmentation under EI (70 eV) is driven by the stability of the iminium ion. Understanding these pathways is critical for distinguishing the analyte from isobaric impurities.

Key Fragmentation Pathways (Predictive Analysis)

- -Cleavage (Dominant): Homolytic cleavage of the bond between the piperidine C2 and the furan ring. This results in the loss of the furan radical (neutral loss of 67 Da) and formation of the stable

-isopropyl-tetrahydropyridinium ion (m/z 126).
- -Dealkylation: Loss of a methyl group from the isopropyl moiety (M-15) yielding m/z 178, or loss of the entire isopropyl group (less favorable) yielding m/z 150.
- Furan Ring Fragmentation: Characteristic low-mass ions for the furan ring (m/z 81, m/z 53).

Experimental Protocol

Reagents and Standards

- Solvents: Methanol (LC-MS Grade), Ethyl Acetate, Hexane.
- Buffer: 0.1 M Carbonate Buffer (pH 9.5) – Crucial for liberating the free base.
- Internal Standard (IS): Piperidine- d_{11} or Diphenylamine (10 $\mu\text{g/mL}$).

Sample Preparation Workflow

The following Liquid-Liquid Extraction (LLE) protocol ensures the isolation of the tertiary amine in its non-ionized form, preventing thermal degradation of salts in the GC inlet.

Step-by-Step Procedure:

- Solubilization: Dissolve 5 mg of sample in 1 mL Methanol.
- Basification: Transfer 100 μL of solution to a centrifuge tube. Add 500 μL of 0.1 M Carbonate Buffer (pH 9.5).
 - Why: High pH ensures the tertiary amine is uncharged (), maximizing partition into the organic phase [1].
- Extraction: Add 1 mL of Ethyl Acetate. Vortex vigorously for 60 seconds.
- Phase Separation: Centrifuge at 3000 RPM for 3 minutes.

- Drying: Transfer the upper organic layer to a vial containing anhydrous

.

- Injection: Transfer supernatant to a GC vial with a glass insert.

GC-MS Instrumentation Parameters

System: Agilent 7890B/5977B (or equivalent). Column: HP-5MS UI (30 m × 0.25 mm × 0.25 μm).

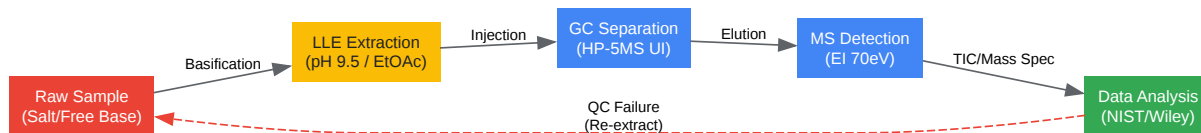
Parameter	Setting	Rationale
Inlet Mode	Splitless (Trace) or Split 1:50 (Purity)	Prevent column overload for high-conc samples.
Inlet Temp	250°C	Sufficient to volatilize without thermal cracking.
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)	Standard for optimal van Deemter efficiency.
Transfer Line	280°C	Prevents condensation of high-boiling impurities.
Ion Source	230°C (EI Source)	Standard EI temperature.
Quadrupole	150°C	Maintains mass stability.

Oven Program:

- Initial: 60°C (Hold 1 min) – Focuses solvent peak.
- Ramp 1: 20°C/min to 200°C.
- Ramp 2: 10°C/min to 300°C (Hold 3 min) – Elutes high MW dimers.

Analytical Workflow Visualization

The following diagram illustrates the logical flow from sample extraction to data validation.



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Figure 1: Analytical workflow ensuring isolation of the free base amine prior to chromatographic separation.

Data Interpretation & Fragmentation Logic

Correct identification relies on recognizing the specific fragmentation pattern of 2-substituted piperidines.

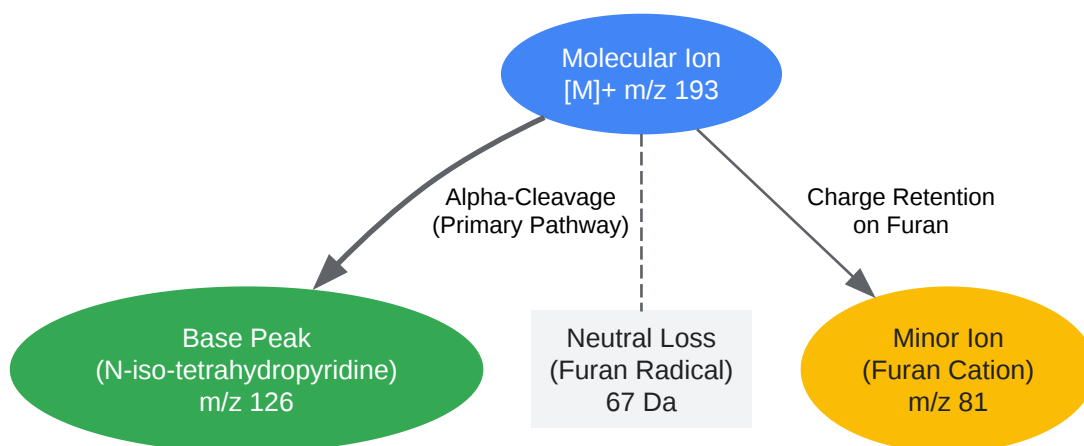
Predicted Mass Spectrum Table

m/z (Ion)	Relative Abundance	Fragment Assignment	Mechanistic Origin
193	10-20%		Molecular Ion (Stable tertiary amine).
178	5-10%		Loss of methyl from isopropyl group.
126	100% (Base Peak)		-Cleavage: Loss of Furan radical.
81	15-25%		Furan ring cation.
53	10-15%		Fragmentation of the furan ring.

Mechanistic Visualization

The dominant pathway is the

-cleavage driven by the nitrogen lone pair.



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Figure 2: Primary fragmentation pathway showing the formation of the diagnostic base peak at m/z 126.

Validation & Troubleshooting

To ensure Trustworthiness and Self-Validation, apply the following criteria:

- Peak Purity Check:
 - Compare the spectra at the upslope, apex, and downslope of the chromatographic peak. They must match >95%. If not, co-elution is occurring (likely an isomer).[1]
- Isomer Discrimination:
 - The 3-furan and 4-furan isomers will exhibit different fragmentation intensities. The 2-substituted isomer specifically favors the loss of the C2 substituent (Furan) to form the m/z 126 double-bond equivalent iminium ion [2].
- Inlet Discrimination:
 - Symptom:[1][2][3] Low response of molecular ion.
 - Cause: Thermal degradation or active sites in the liner.

- Fix: Use a deactivated splitless liner with glass wool and ensure the sample is in a basic organic solvent (Ethyl Acetate > Dichloromethane for amine stability).

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